

N-Decanoyl-N-methylglucamine solubility and stability

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Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

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Core Chemical Properties

The table below summarizes the fundamental identifiers and properties of MEGA-10 as found in the technical data sheets [1] [2] [3].

Property	Value / Description
CAS Number	85261-20-7 [1] [2] [3]
Molecular Formula	C ₁₇ H ₃₅ NO ₆ [1] [2] [3]
Molecular Weight	349.46 g/mol [1] [2]
Purity	>99% [2] (also available as 98% min. [1])
Form	White to Off-White solid powder [1] [2]
Melting Point	91-93 °C [1]
Critical Micelle Concentration (CMC)	~6-7 mM [2] (7.4 mM reported in 0.1M Tris-HCl, pH 7.4 at 25°C [1])

Solubility and Stability Guidelines

The following table details the available information on the solubility and stability of MEGA-10, which are critical for experimental design [1] [2].

Aspect	Guideline
Water Solubility	Soluble at 10 mg/mL at 20 °C, yielding a clear, colorless solution [1].
Methanol Solubility	Soluble at 50 mg/mL [1].
Storage Temperature	-20°C [2].
Hygroscopicity	No [2].
Light Sensitivity	No [2].
Shelf Life	1 year [2].

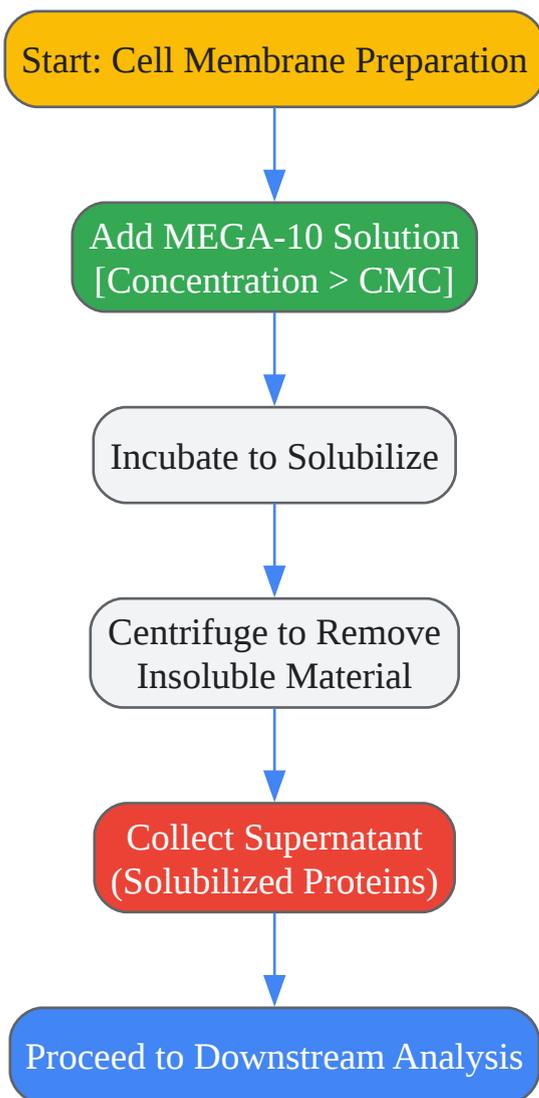
Primary Research Applications and Protocols

MEGA-10 is a non-ionic detergent prized for its ability to solubilize biological membranes without denaturing proteins. The table below outlines its key research applications and general methodologies [3].

Application	Protocol Description	Key Consideration
Membrane Protein Solubilization	Used to disrupt lipid-lipid and lipid-protein interactions for extracting integral membrane proteins. Helps maintain native protein structure and function for downstream studies [3].	Concentration must be above the CMC (~6-7 mM). Optimal working concentrations should be determined empirically [2].
Lipid Vesicle Stabilization	Incorporated into lipid bilayers to stabilize vesicles for various biophysical assays [3].	The purity of the detergent is crucial for consistent results, especially in sensitive assays [1] [2].

Application	Protocol Description	Key Consideration
Protein Crystallization	Serves as a starting point in structural biology by stabilizing proteins in solution and promoting crystal growth [2].	The non-ionic nature minimizes interference with protein-protein interactions necessary for crystal formation.

The general workflow for using MEGA-10 in membrane protein research can be visualized as follows:



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Practical Handling and Purification Notes

For reliable experimental results, please note the following:

- **Impurities:** Commercial preparations of MEGA-10 may contain impurities like decanoic acid and N-methylglycamine [1].
- **Purification:** If high purity is essential for your research, the compound can be purified. One method involves grinding the solid with diethyl ether, then with petroleum ether, followed by drying and recrystallization from methanol/diethyl ether [1].

Limitations of Current Information

The search results have several key limitations:

- **Dated Sources:** Much of the technical data comes from supplier pages and sources that are several years old and may not reflect the very latest research [1] [2] [3].
- **Incomplete Data:** The results lack a comprehensive set of stability data (e.g., stability across pH ranges, long-term stability in solution, compatibility with various buffers and salts) and more nuanced solubility information.
- **No Signaling Pathways:** The search did not yield information on specific signaling pathways affected by MEGA-10, as it is primarily a research tool rather than a pathway modulator.

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References

1. MEGA-10 CAS#: 85261-20-7 [chemicalbook.com]
2. MEGA-10 | Avanti Research | 85261-20-7 | Avanti [avantiresearch.com]
3. - N - Decanoyl - N | CAS 85261-20-7 | SCBT - Santa... methylglucamine [scbt.com]

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